An In-depth Technical Guide to the Mineralogy of Gold-Silver Telluride Deposits

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Compound of Interest	
Compound Name:	Gold telluride
Cat. No.:	B078455

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This technical guide provides a comprehensive overview of the mineralogy of gold-silver telluride deposits. These deposits are a significant source of gold and are characterized by a diverse and complex suite of telluride minerals. Understanding the mineralogy of these deposits is crucial for efficient exploration, extraction, and metallurgical processing. This document details the key minerals, their chemical compositions, geological settings, and the analytical techniques used for their study.

Core Mineralogy of Gold-Silver Telluride Deposits

Gold-silver telluride deposits are host to a variety of minerals where tellurium is a major anion. The primary economic minerals are tellurides of gold and silver. These deposits are often found in epithermal and intrusion-related settings.

Key Gold-Silver Telluride Minerals

A number of gold and silver telluride minerals are recognized, with the most common and economically significant being calaverite, krennerite, and sylvanite.[1] Petzite, hessite, and empressite are also frequently encountered. The generalized chemical formula for the gold-rich tellurides is $(Au,Ag)Te_2$.

Table 1: Physical and Chemical Properties of Common Gold-Silver Telluride Minerals

Mineral	Chemical Formula	Color	Density (g/cm³)	Mohs Hardness	Composition (wt %)
Au					
Calaverite	$AuTe_2$	Silver white to brassy yellow	9.04	2.5–3	43.6
Krennerite	$(Au,Ag)Te_2$	Silver white to blackish yellow	8.53	2.5	~34-43
Sylvanite	$AuAgTe_4$	Steely gray to silver gray	7.9–8.3	1.5–2	24.5
Petzite	Ag_3AuTe_2	Bright steel gray to iron black	8.7-9.4	2.5	25.5
Empressite	$AgTe$	Bronze, light bronze	7.5	3.5	-
Stuetzite	$Ag_{5-x}Te_3$	Gray, dark bronze	8.0	3.5	-
Hessite	Ag_2Te	Lead gray, steel gray	8.2-8.4	1.5–2	-

Source: Adapted from Minerals 2019, 9, 167.[1]

The composition of calaverite, krennerite, and sylvanite can vary, particularly in their silver content. For instance, calaverite can contain up to 2.8 wt% Ag, while krennerite contains 3.4 to 6.2 wt% Ag, and sylvanite has a higher silver content ranging from 6.7 to 13.2 wt% Ag.[1]

Table 2: Compositional Data for Calaverite, Krennerite, and Sylvanite from the Suzaki Deposit, Japan

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Mineral	Element	Weight % Range
Calaverite	Au	41.6 - 42.6
Ag	0.14 - 0.31	
Te	56.4 - 57.9	
Krennerite	Au	31.3 - 33.6
Ag	4.91 - 6.13	
Te	59.6 - 61.4	
Sylvanite	Au	24.1 - 27.4
Ag	10.0 - 12.5	
Te	61.5 - 63.4	

Source: Adapted from "Gold-silver tellurides; relation between composition and X-ray diffraction data" (2025).[2]

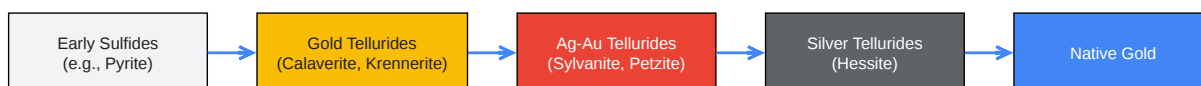# Geological Settings and Formation

Gold-silver telluride deposits are predominantly found in two main geological settings:

- Epithermal Veins: These are the most common settings and are typically associated with volcanic arcs and continental rift environments. The deposits form at relatively shallow depths and low temperatures from hydrothermal fluids. The Cripple Creek district in Colorado, USA, is a world-class example of an epithermal gold-silver telluride deposit hosted in an alkaline diatreme complex.[3][4]

- Intrusion-Related Deposits: These deposits are associated with felsic to intermediate intrusions. The fluids responsible for mineralization are thought to be derived from the cooling magma.

The formation of gold-silver tellurides is a complex process involving the transport of gold, silver, and tellurium in hydrothermal fluids and their subsequent precipitation due to changes in physical and chemical conditions such as temperature, pressure, and fluid composition.

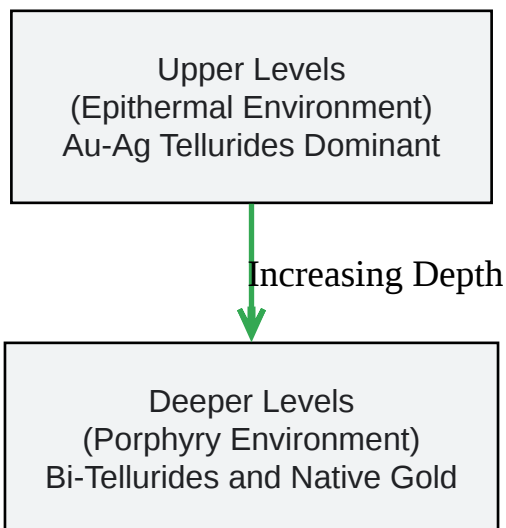Tech Support

Paragenetic Sequence and Zonation

The order of mineral deposition, known as the paragenetic sequence, provides insights into the evolution of the ore-forming system. In some gold-silver telluride deposits, a general paragenetic sequence is observed where early sulfides are followed by tellurides and native gold.

Early Sulfides (e.g., Pyrite) → Gold Tellurides (Calaverite, Krennerite) → Ag-Au Tellurides (Sylvanite, Petzite) → Silver Tellurides (Hessite) → Native Gold

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A generalized paragenetic sequence for some gold-silver telluride deposits.

Furthermore, a zonation pattern is often observed in larger mineralizing systems, such as porphyry-epithermal systems. This zonation can be both vertical and lateral.

Upper Levels (Epithermal Environment) Au-Ag Tellurides Dominant

Increasing Depth

Deeper Levels (Porphyry Environment) Bi-Tellurides and Native Gold

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A simplified zonation model for telluride minerals in a porphyry-epithermal system.

Experimental Protocols: Mineral Identification and Analysis
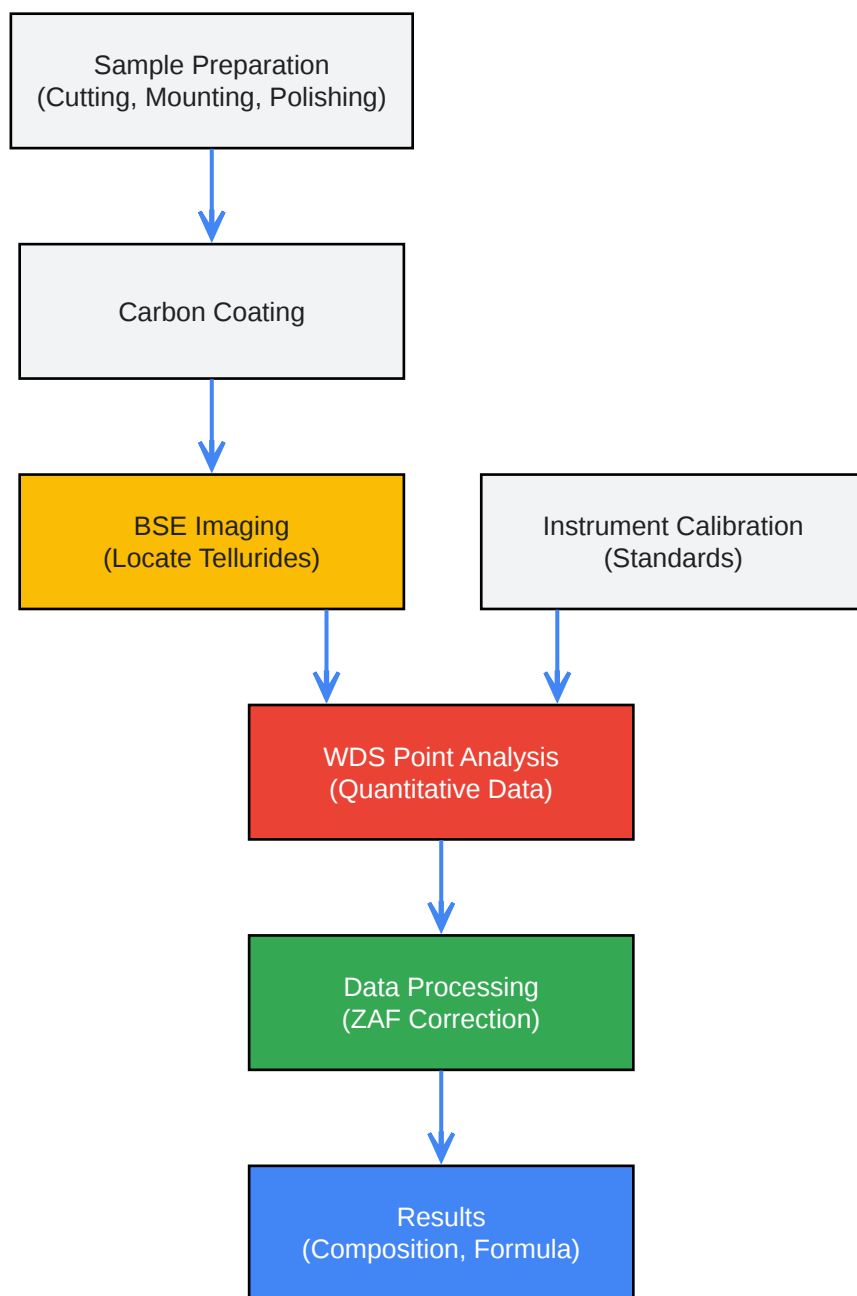
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The identification and quantitative analysis of gold-silver telluride minerals are crucial for resource evaluation and metallurgical studies. Electron Microprobe Analysis (EPMA) is a key technique for obtaining precise chemical compositions of these minerals.

Electron Microprobe Analysis (EPMA) Workflow

A general workflow for the analysis of telluride minerals using EPMA is as follows:

- Sample Preparation:

  - Rock samples containing telluride minerals are cut to obtain a representative section.

  - The section is mounted in an epoxy resin puck.

  - The mounted section is ground and polished to a very fine, mirror-like finish (typically using diamond pastes of decreasing grain size, down to 0.25 micrometers). A smooth, flat surface is critical for accurate analysis.

  - The polished sample is thoroughly cleaned to remove any polishing residue.

  - A thin conductive coating of carbon is applied to the sample surface using a vacuum evaporator. This prevents the buildup of electrical charge from the electron beam.

- EPMA Instrument Setup and Calibration:

  - The instrument is calibrated for the elements of interest (Au, Ag, Te, and other associated elements like Bi, Pb, Cu, etc.) using well-characterized standards of known composition.

  - Analytical conditions are set, including accelerating voltage (typically 15-20 kV) and beam current.

- Data Acquisition:

  - The sample is loaded into the EPMA chamber.

  - Back-scattered electron (BSE) imaging is used to locate and identify the telluride mineral grains based on their high average atomic number, which makes them appear bright in the BSE image.

- Wavelength-dispersive X-ray spectroscopy (WDS) is used to perform quantitative point analyses on the selected mineral grains. The instrument measures the intensity of characteristic X-rays emitted from the sample for each element.

- Data Processing:

  - The raw X-ray intensity data is corrected for various matrix effects (ZAF correction: Z = atomic number, A = absorption, F = fluorescence) to yield accurate elemental weight percentages.

  - The elemental data is used to calculate the mineral formula.

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┌─────────────────────────────┐
│     Sample Preparation      │
│ (Cutting, Mounting, Polishing) │
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              ▼
┌─────────────────────────────┐
│       Carbon Coating        │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐     ┌─────────────────────────────┐
│        BSE Imaging          │     │    Instrument Calibration   │
│     (Locate Tellurides)     │     │        (Standards)          │
└─────────────────────────────┘     └─────────────────────────────┘
              │                                    │
              ▼                                    ▼
           ┌─────────────────────────────┐
           │      WDS Point Analysis     │
           │     (Quantitative Data)     │
           └─────────────────────────────┘
                          │
                          ▼
           ┌─────────────────────────────┐
           │       Data Processing       │
           │       (ZAF Correction)      │
           └─────────────────────────────┘
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           ┌─────────────────────────────┐
           │           Results           │
           │   (Composition, Formula)    │
           └─────────────────────────────┘
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A schematic workflow for Electron Microprobe Analysis (EPMA) of telluride minerals.

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